

SKF 81297 hydrobromide light sensitivity and handling precautions

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Compound of Interest

Compound Name: SKF 81297 hydrobromide

Cat. No.: B151075

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Technical Support Center: SKF 81297 Hydrobromide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the light sensitivity and handling of **SKF 81297 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: How should I store **SKF 81297 hydrobromide** powder?

A: **SKF 81297 hydrobromide** as a solid is light-sensitive and should be stored in a cool, dry, well-ventilated area, protected from light.^[1] Several suppliers recommend storing the powder desiccated at +4°C or -20°C.^{[2][3][4]} Always check the manufacturer's specific storage recommendations.^[5]

Q2: What are the recommended storage conditions for **SKF 81297 hydrobromide** solutions?

A: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored in tightly sealed vials, protected from light.^{[1][6]} Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months.^{[1][6]} It is not recommended to store aqueous solutions for more than one day.^[3]

Q3: Is **SKF 81297 hydrobromide** light sensitive?

A: Yes, multiple supplier documents indicate that **SKF 81297 hydrobromide** is light-sensitive and should be stored away from light.[\[1\]](#)[\[6\]](#)

Q4: What solvents can I use to dissolve **SKF 81297 hydrobromide**?

A: **SKF 81297 hydrobromide** is soluble in DMSO (up to 120 mg/mL), DMF (approximately 20 mg/mL), and ethanol (approximately 2 mg/mL).[\[1\]](#)[\[3\]](#) It is also soluble in water up to 10 mM with gentle warming.[\[2\]](#)[\[4\]](#) For aqueous buffers, it is recommended to first dissolve the compound in DMSO and then dilute with the buffer.[\[3\]](#)

Q5: What personal protective equipment (PPE) should I use when handling this compound?

A: It is considered a hazardous substance.[\[5\]](#) You should wear protective clothing, gloves, safety glasses, and a dust respirator when handling the solid.[\[5\]](#) Avoid all personal contact, including inhalation, and wash hands thoroughly after handling.[\[3\]](#)[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or weaker than expected experimental results.	Compound degradation due to improper storage or handling.	1. Review storage conditions. Ensure the compound (solid and solutions) is protected from light and stored at the correct temperature. 2. Prepare fresh stock solutions from the solid powder. 3. For in vivo experiments, it is recommended to prepare working solutions fresh on the day of use. [1] [6]
Precipitation of the compound in aqueous buffer.	Low aqueous solubility.	1. First, dissolve SKF 81297 hydrobromide in DMSO to create a concentrated stock solution. [3] 2. Then, dilute the DMSO stock into your aqueous buffer of choice. Note that the solubility in a 1:20 DMSO:PBS (pH 7.2) solution is approximately 0.04 mg/ml. [3] 3. Gentle warming and sonication can aid dissolution. [1]
Discoloration of the solid compound or solutions.	Potential degradation due to light exposure or oxidation.	1. Discard the discolored material. 2. Ensure all future handling of the solid and solutions is performed under subdued light. 3. When preparing solutions, consider purging the solvent with an inert gas like nitrogen or argon to minimize oxidation. [3]

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration	Special Conditions
Solid	+4°C or -20°C	≥ 4 years (at -20°C)	Desiccate, protect from light.[2][3][4]
Solution in Solvent	-20°C	1 month	Sealed, away from moisture and light.[1][6]
Solution in Solvent	-80°C	6 months	Sealed, away from moisture and light.[1][6]
Aqueous Solution	Room Temperature	Not recommended for >1 day	Prepare fresh.[3]

Solubility Data

Solvent	Concentration	Notes
DMSO	up to 120 mg/mL (323.74 mM)	May require sonication.[1]
DMF	≥ 20 mg/mL (53.96 mM)	
Ethanol	≥ 2 mg/mL (5.40 mM)	
Water	up to 10 mM	Requires gentle warming.[2][4]

Experimental Protocols

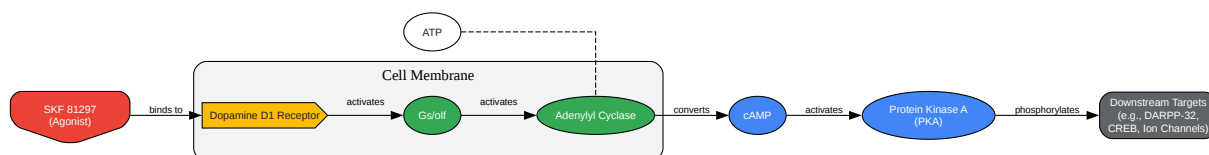
Recommended Protocol for Assessing Photostability

While specific photostability data for **SKF 81297 hydrobromide** is not publicly available, the following protocol, based on the ICH Q1B guidelines, can be used to evaluate its light sensitivity.[7][8]

- Sample Preparation:
 - Prepare two sets of samples of **SKF 81297 hydrobromide**. This can be the solid powder in a chemically inert, transparent container, and/or a solution in a relevant solvent (e.g., DMSO or water).
 - One set of samples will be the "exposed" group.
 - The second set will be the "dark control" group. Wrap these samples completely in aluminum foil to protect them from light.
- Light Exposure:
 - Place the exposed and dark control samples side-by-side in a photostability chamber.
 - Expose the samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.^{[7][8]}
 - The light source can be a combination of a cool white fluorescent lamp and a near-UV fluorescent lamp.^[7]
- Analysis:
 - At appropriate time intervals, withdraw samples from both the exposed and dark control groups.
 - Analyze the samples for degradation. A stability-indicating HPLC method is commonly used for this purpose to separate the parent compound from any photodegradation products.
 - Compare the purity of the exposed samples to the dark control samples. Any significant increase in impurities or decrease in the parent compound peak in the exposed samples indicates photosensitivity.

Visualizations

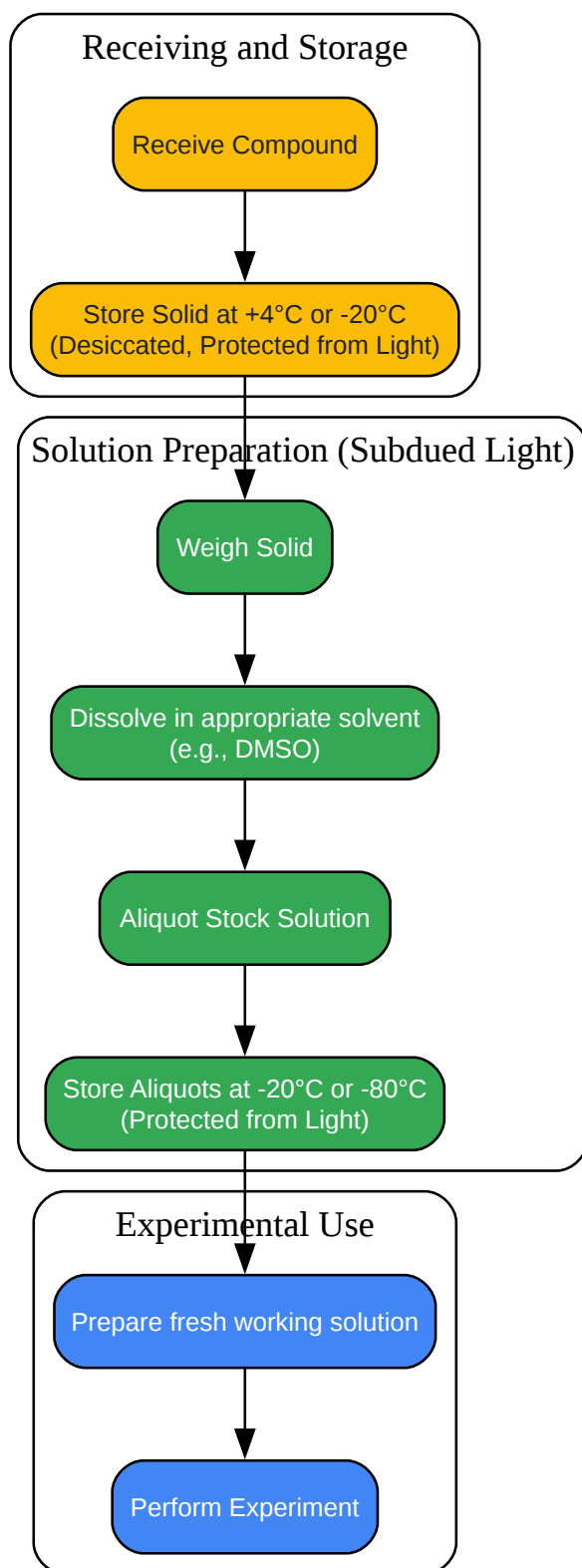
Signaling Pathway



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Caption: Dopamine D1 receptor signaling pathway activated by SKF 81297.

Experimental Workflow



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Caption: Recommended workflow for handling **SKF 81297 hydrobromide**.

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